

3-Butenoic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *3-Butenoic acid*

Cat. No.: *B3423082*

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CAS Number: 625-38-7

Synonyms: Vinylacetic acid, But-3-enoic acid

This technical guide provides an in-depth overview of **3-Butenoic acid**, a versatile four-carbon unsaturated carboxylic acid. It is a valuable building block in organic synthesis and holds significant potential in various research and development applications, including pharmaceuticals and advanced materials. This document outlines its chemical and physical properties, details common synthetic and analytical methods, and explores its applications, particularly in biosynthetic pathways relevant to drug development professionals.

Chemical and Physical Properties

3-Butenoic acid is a clear, light yellow liquid at room temperature.^[1] Its key quantitative properties are summarized in the tables below for easy reference.

Table 1: General and Physical Properties of **3-Butenoic Acid**

Property	Value	Reference
CAS Number	625-38-7	[2] [3] [4]
Molecular Formula	C ₄ H ₆ O ₂	[2]
Molecular Weight	86.09 g/mol	
Melting Point	-39 °C (lit.)	
Boiling Point	163 °C (lit.)	
Density	1.013 g/mL at 25 °C (lit.)	
Refractive Index	n _{20/D} 1.423 (lit.)	
Solubility	Soluble in DMSO (100 mg/mL)	

Table 2: Spectroscopic and Analytical Data of **3-Butenoic Acid**

Data Type	Key Information	Reference
¹ H NMR	Data available in various solvents (e.g., CDCl ₃)	
Infrared (IR) Spectroscopy	Vapor phase and other IR spectra available	
Mass Spectrometry (MS)	Electron ionization mass spectra available	
pKa	Digitized pKa data is available	
LogP	0.640	

Experimental Protocols

Chemical Synthesis: Hydrolysis of Allyl Cyanide

A common and practical method for the preparation of **3-Butenoic acid** is through the hydrolysis of allyl cyanide (3-butenenitrile).

Materials:

- Allyl cyanide (67 g, 1 mole)
- Concentrated hydrochloric acid (100 mL, ~1.2 moles)
- Ether
- Anhydrous magnesium sulfate
- 500-mL flask with reflux condenser
- Heating mantle or small flame
- Separatory funnel
- Distillation apparatus

Procedure:

- In a 500-mL flask equipped with a reflux condenser, combine 67 g of allyl cyanide and 100 mL of concentrated hydrochloric acid.
- Gently heat the mixture while shaking. The reaction is exothermic and will begin after a few minutes, evidenced by the formation of a voluminous precipitate (ammonium chloride) and self-refluxing.
- Once the initial vigorous reaction subsides (after about 15 minutes), remove the heat source.
- Add 100 mL of water to the flask and transfer the contents to a separatory funnel.
- Separate the upper layer, which contains the crude **3-Butenoic acid**.
- Extract the lower aqueous layer with two 100-mL portions of ether.
- Combine the initial organic layer with the ether extracts.
- Dry the combined organic phase over anhydrous magnesium sulfate.

- Filter to remove the drying agent.
- Distill the solution. First, remove the ether at atmospheric pressure. Then, reduce the pressure to distill the **3-Butenoic acid**, which is collected at approximately 70–72 °C under 9 mm Hg pressure. The typical yield of crude acid is 50–53 g.

Biosynthesis in Engineered *Escherichia coli*

A sustainable method for producing **3-Butenoic acid** involves a novel biosynthetic strategy utilizing the fatty acid biosynthesis (FASII) pathway in engineered *E. coli*.

Methodology Overview:

- Strain Engineering: An *E. coli* strain (e.g., BL21) is genetically modified. Key modifications include:
 - Heterologous expression of a thioesterase gene from *Bacteroides thetaiotaomicron* (bTE). This enzyme specifically converts the FASII intermediate, butenoyl-acyl carrier protein (ACP), into **3-Butenoic acid**.
 - Deletion of the endogenous *fadD* gene, which encodes for an acyl-CoA synthetase. This deletion blocks the native fatty acid oxidation pathway, preventing the degradation of the produced **3-Butenoic acid**.
- Fermentation:
 - The engineered *E. coli* strain is cultured in a suitable medium (e.g., M9 medium supplemented with glucose and tryptone).
 - For enhanced production, fed-batch fermentation can be employed, which has been shown to yield up to 4.0 g/L of **3-Butenoic acid** within 48 hours.
- Pathway Optimization:
 - To further increase the yield, the enoyl-ACP reductase (FabI), an enzyme in the FASII pathway, can be partially inhibited. This can be achieved by the controlled addition of an inhibitor like triclosan to the culture medium. This partial inhibition leads to an

accumulation of the butenoyl-ACP intermediate, making more substrate available for the bTE enzyme.

Analytical Method: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

The concentration and purity of **3-Butenoic acid** can be effectively determined using a reverse-phase HPLC method.

Instrumentation and Conditions:

- Column: Newcrom R1 or a similar C18 column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier.
 - For standard UV detection, phosphoric acid is a suitable acidifier.
 - For mass spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.
- Detector: UV detector or Mass Spectrometer.
- Application: This method is versatile and can be scaled for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.

Applications in Research and Drug Development

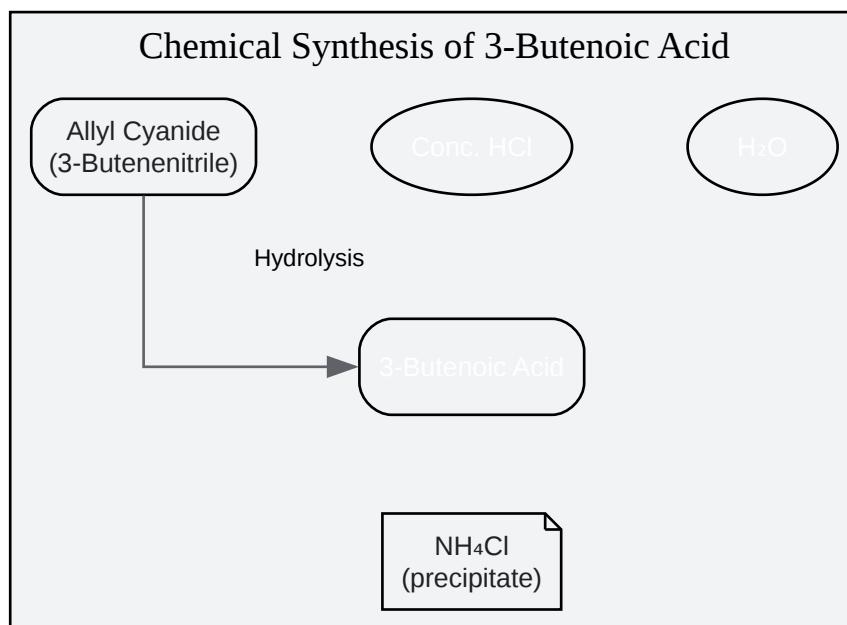
3-Butenoic acid serves as a versatile intermediate in the synthesis of various organic molecules. Its dual functionality, possessing both a carboxylic acid and a terminal alkene, allows for a wide range of chemical modifications.

- Drug Intermediate: It is utilized as a starting material or key intermediate in the synthesis of more complex active pharmaceutical ingredients.
- Synthesis of Heterocycles: It is used to synthesize bicyclic 3,6-dihydro-1,2-oxazines, which are reactive substrates in domino metathesis reactions.

- Materials Science: **3-Butenoic acid** is employed in the synthesis of metal nanoparticles, where it can act as a reducing agent. It is also used in the preparation of specialized polymer coatings.

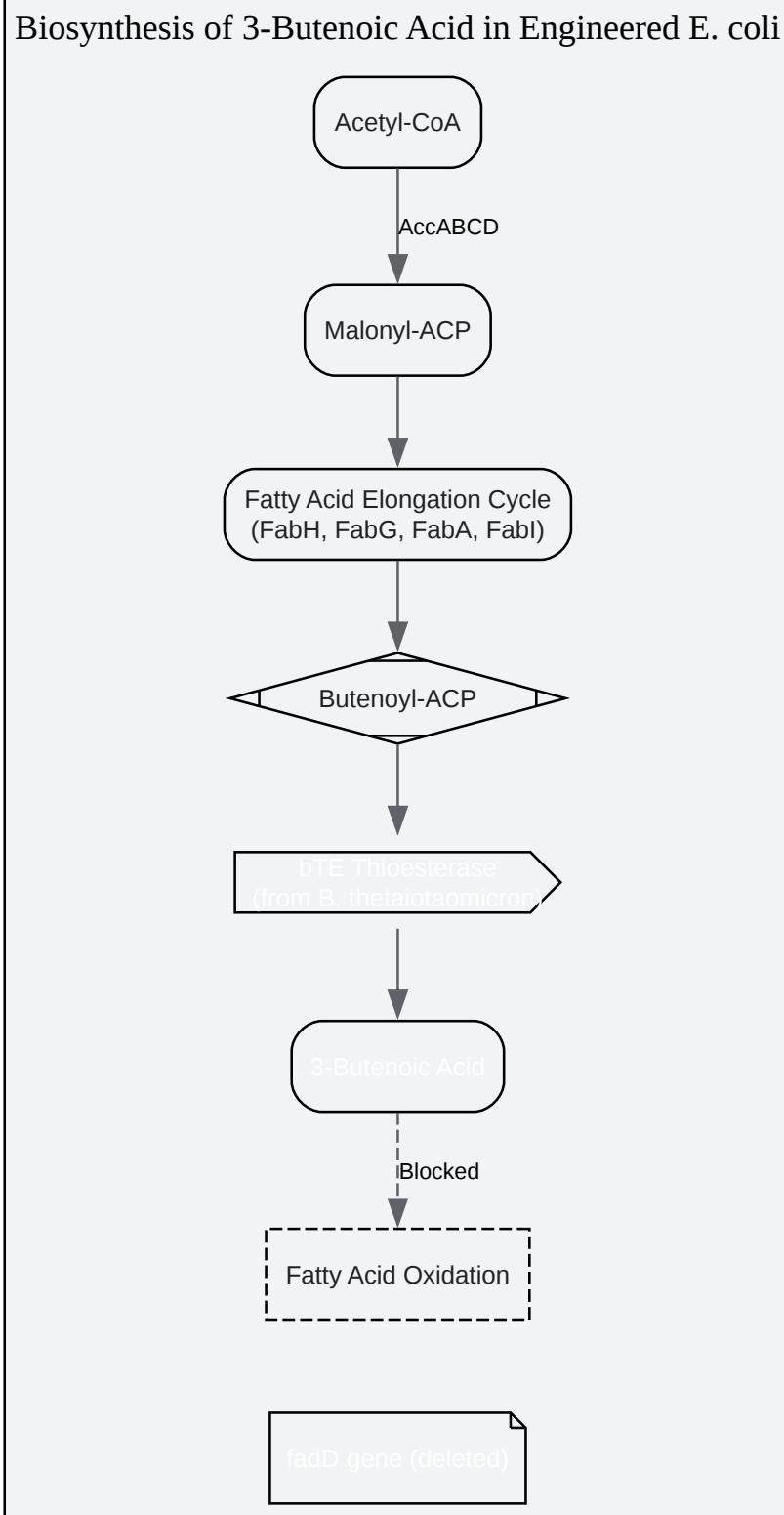
Biosynthetic Pathway and Experimental Workflow

The following diagrams illustrate the chemical synthesis and a key biosynthetic pathway for producing **3-Butenoic acid**.



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Caption: Chemical synthesis of **3-Butenoic acid** via hydrolysis of allyl cyanide.



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Caption: Engineered biosynthetic pathway for **3-Butenoic acid** production in E. coli.

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